

Guanethidine-Induced Chemical Sympathectomy: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: 2-[2-(azocan-1-yl)ethyl]guanidine

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For researchers, scientists, and drug development professionals, guanethidine offers a potent and effective method for achieving chemical sympathectomy, the selective destruction of peripheral sympathetic neurons. This technique is invaluable for studying the physiological and pathological roles of the sympathetic nervous system in a variety of biological processes and disease models.

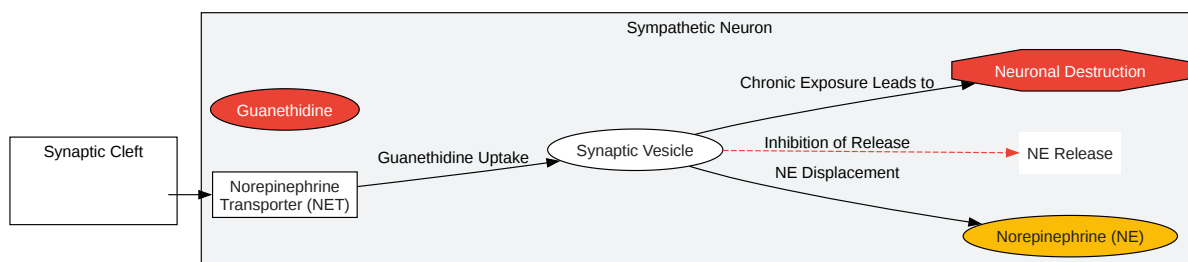
Guanethidine, a postganglionic sympathetic nerve terminal blocker, induces sympathectomy by being actively transported into sympathetic neurons via the norepinephrine transporter (NET). Once inside, it accumulates in synaptic vesicles, displacing norepinephrine and ultimately leading to neuronal destruction.^{[1][2][3]} This targeted action allows for the creation of models with significantly reduced sympathetic tone, providing a powerful tool for investigation.

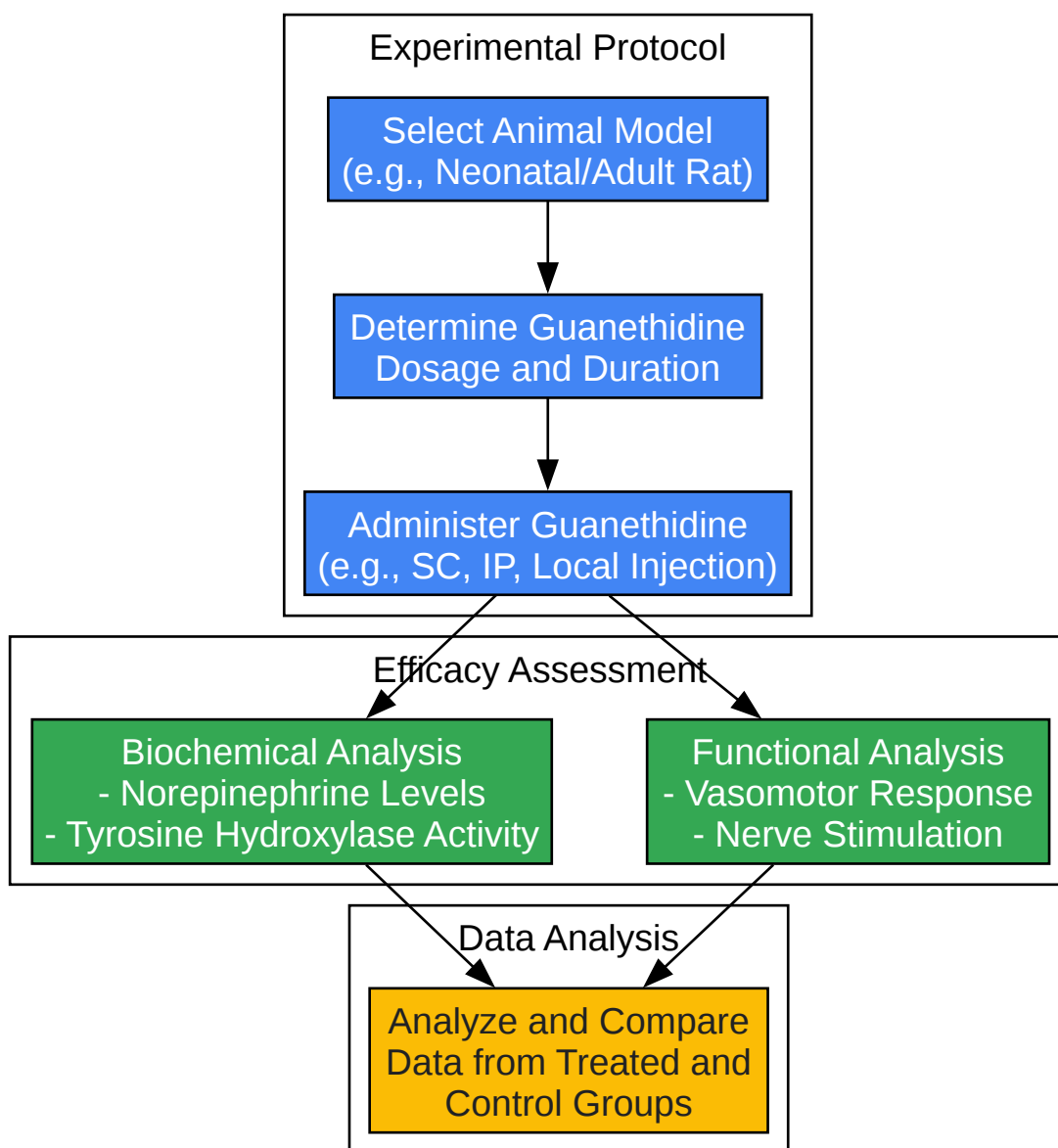
Mechanism of Action

Guanethidine's selective toxicity to sympathetic neurons is a multi-step process:

- **Uptake:** Guanethidine is recognized and transported into the presynaptic terminal of sympathetic neurons by the norepinephrine transporter (NET).^[2] This uptake mechanism is crucial for its action.
- **Vesicular Sequestration:** Once inside the neuron, guanethidine is concentrated within neurotransmitter vesicles, where it displaces norepinephrine.^{[1][2]}

- Depletion of Norepinephrine: The replacement of norepinephrine with guanethidine leads to a gradual depletion of norepinephrine stores within the nerve endings.[\[1\]](#)
- Inhibition of Release: Guanethidine also inhibits the release of norepinephrine in response to nerve impulses.[\[1\]](#)[\[2\]](#)
- Neuronal Destruction: Chronic administration of high doses of guanethidine results in the degeneration and death of the sympathetic neurons.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) The underlying mechanism of cell death is thought to involve an autoimmune component.[\[10\]](#)





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